

Application Notes and Protocols for the Preparation of Saturated Calcium Iodate Solution

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Compound of Interest

Compound Name: Calcium iodate hexahydrate

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These application notes provide a detailed guide for the preparation of saturated calcium iodate solutions, a critical step for various experimental procedures in research and development. The protocols outlined below ensure the creation of a stable and reliable saturated solution for use in assays and analytical studies.

Data Presentation: Solubility of Calcium Iodate

The solubility of calcium iodate in water is temperature-dependent. The following table summarizes the quantitative data for the solubility of calcium iodate at various temperatures.

| Temperature (°C) | Solubility (g/100 mL) |
|------------------|------------------------|
| 0 | 0.10[1] |
| 15 | 0.20[1] |
| 20 | 0.25[2] |
| 90 | 0.67[1] |
| 100 | 0.95[1] |

Experimental Protocols

Two primary methods are presented for the preparation of a saturated calcium iodate solution. Method A involves the direct dissolution of solid calcium iodate, while Method B describes the in-situ preparation via a precipitation reaction.

Method A: Direct Dissolution of Calcium Iodate

This method is straightforward and suitable when solid calcium iodate is readily available.

Materials:

- Calcium iodate ($\text{Ca}(\text{IO}_3)_2$) solid
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Beaker or Erlenmeyer flask
- Filtration apparatus (e.g., filter paper and funnel)

Protocol:

- **Addition of Excess Solid:** To a beaker or Erlenmeyer flask, add an excess amount of solid calcium iodate to a known volume of deionized water. The excess solid is crucial to ensure that the solution reaches saturation.
- **Stirring and Equilibration:** Place the flask on a magnetic stirrer and stir the suspension vigorously. Allow the solution to stir for an extended period (e.g., 24 hours) at a constant temperature to ensure that equilibrium is reached. For faster saturation, the mixture can be gently heated and then allowed to cool to the desired experimental temperature while stirring.
- **Settling and Filtration:** Turn off the stirrer and allow the excess solid to settle at the bottom of the container. Carefully decant or filter the supernatant to separate the saturated solution from the undissolved solid. It is critical to avoid transferring any solid particles into the final solution.

Method B: Preparation by Precipitation Reaction

This method is useful when solid calcium iodate is not available or when a freshly precipitated solid is desired.

Materials:

- 0.2 M Potassium iodate (KIO_3) solution
- 1 M Calcium nitrate ($\text{Ca}(\text{NO}_3)_2$) solution
- Deionized or distilled water
- Beakers
- Stirring rod
- Filtration apparatus

Protocol:

- **Precipitation:** In a beaker, mix 50 mL of 0.2 M potassium iodate solution with 20 mL of 1 M calcium nitrate solution. A white precipitate of calcium iodate will form immediately.
- **Digestion of Precipitate:** Allow the mixture to stand for approximately 5-10 minutes to ensure complete precipitation. This process, known as digestion, allows for the formation of larger, more easily filterable crystals.
- **Washing the Precipitate:** Separate the solid calcium iodate from the supernatant by filtration. Wash the precipitate with small portions of deionized water to remove any soluble impurities.
- **Preparation of Saturated Solution:** Transfer a portion of the washed solid calcium iodate to a clean beaker containing a known volume of deionized water.
- **Equilibration:** Follow steps 2 and 3 from Method A to ensure the solution is saturated.

Verification of Saturation: Iodometric Titration

The concentration of the prepared saturated calcium iodate solution can be verified using iodometric titration. This method determines the concentration of the iodate ion (IO_3^-) in the solution.

Principle:

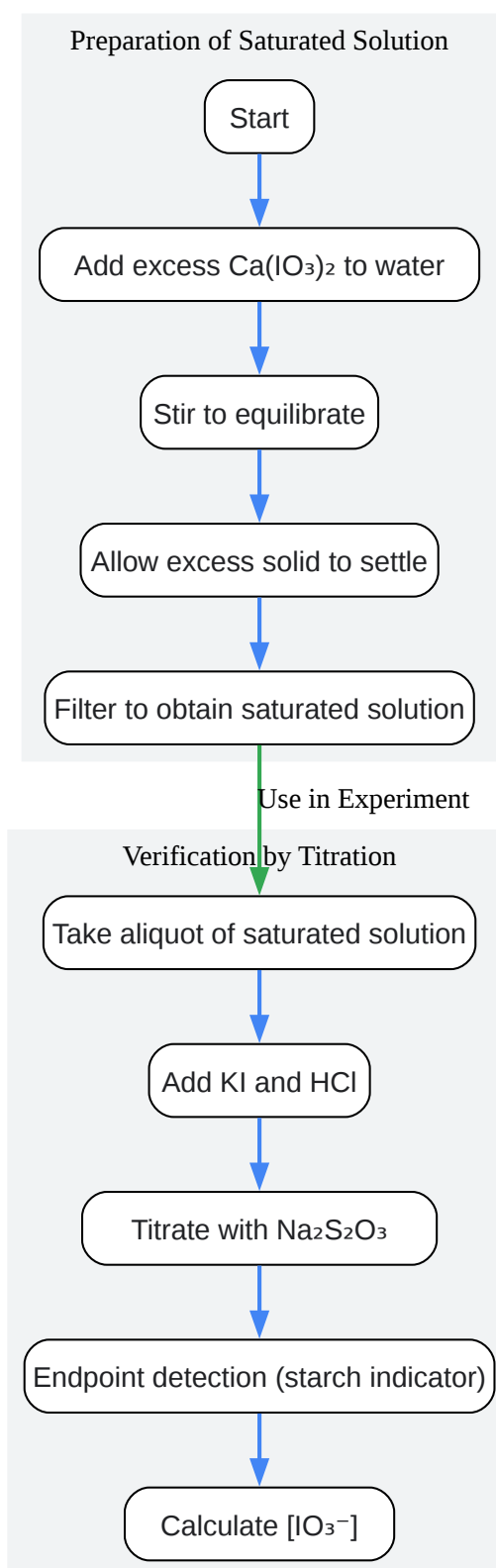
The iodate ions in an acidic solution react with an excess of iodide ions (from potassium iodide) to produce iodine. The liberated iodine is then titrated with a standardized sodium thiosulfate solution using a starch indicator.

Reactions:

- $\text{IO}_3^-(\text{aq}) + 5\text{I}^-(\text{aq}) + 6\text{H}^+(\text{aq}) \rightarrow 3\text{I}_2(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- $\text{I}_2(\text{aq}) + 2\text{S}_2\text{O}_3^{2-}(\text{aq}) \rightarrow 2\text{I}^-(\text{aq}) + \text{S}_4\text{O}_6^{2-}(\text{aq})$

Visualizations

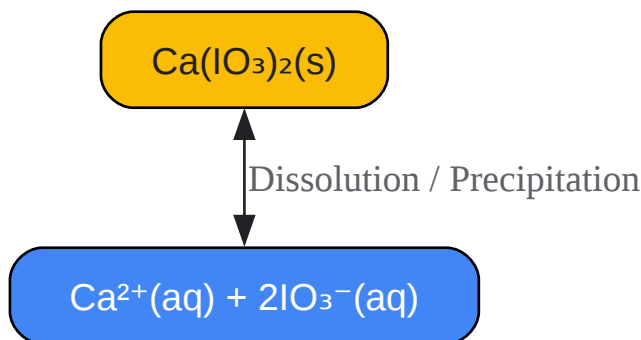
Experimental Workflow for Preparation and Verification



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Caption: Workflow for preparing and verifying a saturated calcium iodate solution.

Equilibrium in a Saturated Calcium Iodate Solution



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Caption: Dissolution equilibrium of calcium iodate in water.

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References

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- 2. asp-inc.com [asp-inc.com]
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